

# 4-Fluoro-2-methylbenzonitrile molecular structure and weight

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## Compound of Interest

Compound Name: 4-Fluoro-2-methylbenzonitrile

Cat. No.: B118529

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An In-depth Technical Guide to **4-Fluoro-2-methylbenzonitrile**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**4-Fluoro-2-methylbenzonitrile**, also known as 2-cyano-5-fluorotoluene, is a fluorinated aromatic compound with significant applications in various fields of chemical synthesis.<sup>[1]</sup> Its unique structure, featuring a nitrile group, a methyl group, and a fluorine atom on a benzene ring, makes it a versatile building block and a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and advanced materials.<sup>[2][3][4]</sup> This guide provides a comprehensive overview of its molecular structure, physicochemical properties, synthesis protocols, and key applications.

## Molecular and Physicochemical Properties

**4-Fluoro-2-methylbenzonitrile** is a white to light yellow crystalline powder at room temperature.<sup>[2][5]</sup> The fluorine substitution enhances the molecule's reactivity and stability, making it a valuable component in drug discovery and material science.<sup>[2]</sup> For instance, the presence of the methyl group has been shown to enhance the thermal stability of molecules synthesized from this compound.<sup>[1]</sup>

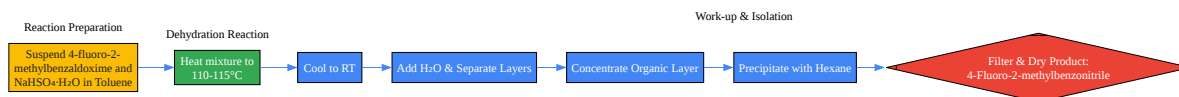
## Quantitative Data Summary

The key identifiers and physicochemical properties of **4-Fluoro-2-methylbenzonitrile** are summarized in the table below for easy reference and comparison.

| Property          | Value                                 | Reference(s) |
|-------------------|---------------------------------------|--------------|
| Molecular Formula | C <sub>8</sub> H <sub>6</sub> FN      | [1][2][6]    |
| Molecular Weight  | 135.14 g/mol                          | [1][2][6]    |
| CAS Number        | 147754-12-9                           | [1][2][5][6] |
| Appearance        | White to almost white powder/crystals | [1][2][5]    |
| Melting Point     | 69 - 74 °C                            | [1][2][5][7] |
| Boiling Point     | 214.6 °C (at 760 mmHg)                | [5][7]       |
| Density           | 1.11 g/cm <sup>3</sup>                | [5][7]       |
| InChI Key         | BJBXUIUJKPOZLV-UHFFFAOYSA-N           | [3]          |
| SMILES String     | <chem>Cc1cc(F)ccc1C#N</chem>          | [3]          |
| Purity            | ≥97%                                  | [1]          |

## Molecular Structure

The structure of **4-Fluoro-2-methylbenzonitrile** consists of a central benzene ring. A methyl group (-CH<sub>3</sub>) is attached at position 2, a cyano group (-C≡N) at position 1, and a fluorine atom (-F) at position 4. This substitution pattern is critical to its chemical reactivity, particularly its utility in nucleophilic aromatic substitution reactions.[1][2]



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## References

- 1. ossila.com [ossila.com]
- 2. chemimpex.com [chemimpex.com]
- 3. CAS 147754-12-9: 4-Fluoro-2-methylbenzonitrile [cymitquimica.com]
- 4. nbinno.com [nbinno.com]
- 5. 4-Fluoro-2-methylbenzonitrile CAS 147754-12-9 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
- 6. scbt.com [scbt.com]
- 7. 4-Fluoro-2-methylbenzonitrile CAS#: 147754-12-9 [m.chemicalbook.com]
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